

dSPE cleanup with PSA for Hexythiazox residue analysis

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Compound Focus: Hexythiazox

CAS No.: 78587-05-0

Cat. No.: S529927

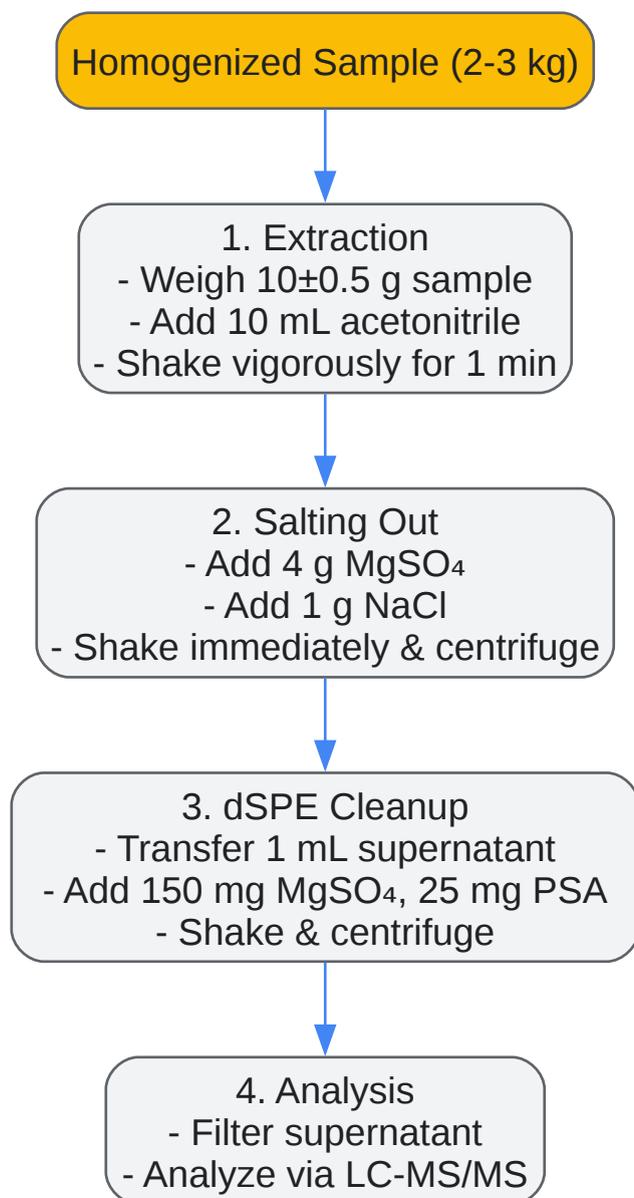
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Introduction to the Method

The **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by a **dispersive Solid Phase Extraction (dSPE)** cleanup using **Primary Secondary Amine (PSA)** sorbent is a widely adopted sample preparation technique for pesticide residue analysis [1]. This approach is particularly effective for the acaricide **Hexythiazox** in various vegetable matrices, helping to remove common matrix interferences like fatty acids, organic acids, and sugars, thereby ensuring accurate and reliable quantification using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [1] [2].

Detailed Protocol: dSPE Cleanup with PSA

The diagram below outlines the complete sample preparation workflow, from homogenization to analysis.



Sample preparation workflow for Hexythiazox residue analysis.

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Materials and Reagents

- **Solvents:** HPLC-grade acetonitrile [1].
- **Salts:** Anhydrous Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl) [1].
- **dSPE Sorbents:** Primary Secondary Amine (PSA, 25 mg per 1 mL extract) and Anhydrous MgSO₄ (150 mg per 1 mL extract) for water removal [1].
- **Standards:** Certified reference material of **Hexythiazox** (99.5% purity) [1].

- **Equipment:** Centrifuge, vortex mixer, analytical balance, and LC-MS/MS system.

Step-by-Step Procedure

- **Extraction:** Weigh 10 ± 0.5 g of homogenized sample into a centrifuge tube. Add **10 mL of acetonitrile** and shake vigorously for 1 minute [1].
- **Salting-Out Partitioning:** Add a salt mixture, typically **4 g of MgSO₄ and 1 g of NaCl**, to the tube. Shake immediately and thoroughly to prevent clumping, then centrifuge [1].
- **dSPE Cleanup:** Transfer **1 mL** of the supernatant (acetonitrile layer) into a dSPE tube containing **150 mg of MgSO₄ and 25 mg of PSA**. Shake vigorously for 30 seconds and centrifuge to separate the sorbents [1].
- **Analysis:** Filter the purified supernatant and analyze it using the LC-MS/MS conditions described in the following section.

3. LC-MS/MS Analysis of Hexythiazox

The cleaned extract is analyzed using Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS).

- **Chromatography:** The analysis typically uses a C18 reversed-phase column. The mobile phase often consists of a gradient of water and methanol (or acetonitrile), both modified with additives like formic acid or ammonium formate to improve ionization [1].
- **Mass Spectrometry:** **Hexythiazox** is detected using Multiple Reaction Monitoring (MRM) mode. This involves selecting a specific precursor ion and monitoring one or more characteristic product ions for highly selective and sensitive quantification [1].

4. Method Validation Data

The QuEChERS/PSA method for **Hexythiazox** has been rigorously validated. The table below summarizes typical performance characteristics as per SANTE/11312/2021 guidelines [1].

| Validation Parameter | Performance Criteria & Results |
|----------------------|---|
| Linearity | Satisfactory linearity in solvent and matrix-matched standards [1]. |

| Validation Parameter | Performance Criteria & Results |
|----------------------|---|
| Sensitivity (LOQ) | The Limit of Quantification (LOQ) is sufficiently low to monitor residues against MRLs [1]. |
| Accuracy (Recovery) | Recovery rates of 70-120% are achieved, which is within acceptable limits [1]. |
| Precision (RSD) | Relative Standard Deviation (RSD) \leq 20%, demonstrating good repeatability [1]. |

5. Application Notes & Practical Tips

This validated method has been successfully applied to monitor **Hexythiazox** in vegetables such as tomatoes, cucumbers, and peppers [1].

- **Matrix Effects:** Co-extracted compounds can enhance or suppress ionization in the MS. Using **matrix-matched calibration standards** is crucial for accurate quantification [1].
- **PSA Capacity:** The standard 25 mg PSA per 1 mL extract may be insufficient for samples high in fatty acids. For such matrices, consider increasing the PSA amount or using a **cartridge-based SPE cleanup with 500 mg PSA** for greater capacity and cleaner extracts [2].
- **Residue Reduction:** Simple postharvest practices are effective. Rinsing treated tomatoes, cucumbers, and peppers with tap water for 2-5 minutes can reduce **Hexythiazox** residues by **65% to 87%** [1].

6. Troubleshooting Guide

| Problem | Potential Cause | Suggested Solution |
|-----------------------|---|---|
| Low Recovery | Inefficient extraction or analyte loss during cleanup | Check standard preparation and ensure vigorous shaking during extraction/cleanup. |
| High Background Noise | Incomplete cleanup; matrix effects | Increase the amount of PSA sorbent or consider a two-step cleanup (e.g., PSA + Silica) [2]. |

| Problem | Potential Cause | Suggested Solution |
|---------------------|---|--|
| Poor Chromatography | Matrix interferences or instrument issues | Use a steeper gradient in LC and ensure the MS/MS source is clean. |

References

- Algethami, J. S., et al. (2025). Monitoring **hexythiazox** residues in vegetables using LC-MS/MS: Dissipation kinetics, terminal residues, risk assessment, and washing efficiency. *Arabian Journal of Chemistry*. [1]
- Restek. (2014). Are fatty acids overwhelming your QuEChERS dSPE PSA cleanup? [2]

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- Monitoring hexythiazox residues in vegetables using LC-MS/MS [arabjchem.org]
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